

Fluacrypyrim solubility issues in aqueous solutions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fluacrypyrim

CAS No.: 229977-93-9

Cat. No.: S006337

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Physicochemical Properties & Solubility Profile

The table below summarizes the key properties of **fluacrypyrim** that are critical for understanding its solubility behavior [1] [2].

Property	Value	Condition / Notes
Water Solubility	0.344 mg/L (\approx 0.000344 g/L)	20 °C, pH 7 [1]
	0.000344 g/L	20 °C, pH 6.8 [2]
Log P (Octanol-water)	4.5	Indicates high lipophilicity [1]
Vapour Pressure	0.006 mPa	20 °C, indicates low volatility [1]
Molecular Weight	426.39 g/mol	[1]
Physical State	White powder	[1]

Strategies for Enhancing Solubility & Formulation

To overcome the significant aqueous solubility challenges, you can explore the following formulation strategies, which are common in agrochemical and pharmaceutical research:

- **Use of Co-solvents:** **Fluacrypyrim** shows high solubility in several organic solvents. Utilizing co-solvents like **acetone (278 g/L)**, **xylene (119 g/L)**, or **methanol (27.1 g/L)** in your experimental aqueous solutions can dramatically improve dissolution [1].
- **Surfactant and Emulsifier Systems:** Since **fluacrypyrim** is commercially supplied as an **emulsifiable concentrate**, incorporating non-ionic surfactants (e.g., polysorbates/Tweens, sorbitan esters/Spans) can aid in forming stable microemulsions or suspensions when diluted in aqueous systems [1].
- **Solid Dispersion Techniques:** Creating solid dispersions with polymers like polyvinylpyrrolidone (PVP) or polyethylene glycol (PEG) can help in reducing crystal size and improving the wetting and dissolution rate of the compound in aqueous media.

Analytical Method for Quantification

For accurate quantification of **fluacrypyrim** in your solubility experiments or biological matrices, Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is a highly recommended method. Below is a detailed protocol adapted from a multiresidue pesticide analysis in urine, which can be modified for your specific needs [3].

Workflow of the Scaled-Down QuEChERS and LC-MS/MS Analysis



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Materials and Reagents

- **Analytical Standard:** **Fluacrypyrim** solution in methanol (e.g., 100 µg/mL) [4].
- **Extraction Solvent:** Acetonitrile (LC-MS grade).
- **Partitioning Salts:** Anhydrous Magnesium Sulfate (MgSO₄), Sodium Chloride (NaCl).
- **Equipment:** LC-MS/MS system with electrospray ionization (ESI), vortex mixer, centrifuge, analytical balance.

Detailed Procedure

- **Sample Preparation:** In a microcentrifuge tube, add 100 µL of your aqueous test solution or matrix.

- **Extraction:** Add 400 μL of acetonitrile. Then, add the salt mixture (40 mg of MgSO_4 and 10 mg of NaCl) to induce phase separation.
- **Partitioning:** Vortex the mixture vigorously for 1 minute, then centrifuge at high speed (e.g., 10,000-14,000 rpm) for 5 minutes.
- **Analysis:** Collect the supernatant (organic layer) for direct injection into the LC-MS/MS system.
- **LC-MS/MS Parameters:**
 - **Chromatography:** Use a reverse-phase C18 column. A gradient elution with water and methanol (or acetonitrile), both containing a volatile modifier like 0.1% formic acid or 5mM ammonium acetate, is typical.
 - **Mass Spectrometry:** Operate in scheduled Multiple Reaction Monitoring (MRM) mode with fast positive/negative ion switching. You will need to optimize the specific precursor ion > product ion transitions for **fluacrypyrim**.

Frequently Asked Questions (FAQs)

Q1: Why is fluacrypyrim so insoluble in water? Its high lipophilicity, indicated by a Log P of 4.5, is the primary reason. The molecular structure, which includes aromatic rings and trifluoromethyl groups, makes it strongly hydrophobic [1].

Q2: What is the stability of fluacrypyrim in solution? Store standard solutions in methanol at room temperature (20-25°C) as indicated by one supplier [4]. It is stable under neutral conditions but undergoes **aqueous photolysis with a half-life (DT_{50}) of 26 days** at pH 7, meaning it will degrade slowly when exposed to light in water [1].

Q3: My solution of fluacrypyrim in an aqueous buffer is precipitating. What should I do? This is expected given its low solubility. Consider:

- **Re-formulating:** Use a water-miscible co-solvent like acetone or a small amount of DMSO.
- **Creating a stock solution:** First, dissolve **fluacrypyrim** in a pure organic solvent like acetonitrile to create a concentrated stock (e.g., 1000 $\mu\text{g}/\text{mL}$), then add small aliquots to your aqueous buffer while vortexing to create a saturated solution for testing.

Important Note on Data Recency

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To cite this document: Smolecule. [Fluacrypyrim solubility issues in aqueous solutions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b006337#fluacrypyrim-solubility-issues-in-aqueous-solutions>]

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